

# Technical Guide to Cyprodinil-13C6: Sourcing, Analysis, and Mechanism of Action

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## Compound of Interest

Compound Name: Cyprodinil-13C6

Cat. No.: B15602650

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Cyprodinil-13C6**, a stable isotope-labeled internal standard essential for the accurate quantification of the fungicide Cyprodinil. This document covers supplier information, key technical data, detailed analytical protocols, and the fungicidal mechanism of action of its unlabeled counterpart.

## Supplier and Purchasing Information

**Cyprodinil-13C6** is available from several reputable suppliers of reference standards. It is primarily used in analytical laboratories for residue analysis in food and environmental samples.

[1] Below is a summary of key suppliers and their product offerings.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
LGC Standards (Dr. Ehrenstorfer)	Cyprodinil-13C6 (phenyl 13C6)	1773496-63-1	$^{13}\text{C}_6\text{C}_8\text{H}_{15}\text{N}_3$	231.24	Provided as a neat solid. A Certificate of Analysis is available.
Simson Pharma	Cyprodinil-13C6	1773496-63-1	Not specified	Not specified	Accompanied by a Certificate of Analysis.
Toronto Research Chemicals (TRC)	Cyprodinil-13C6	1773496-63-1	Not specified	Not specified	Available through distributors such as Biomall and Fisher Scientific.
WITEGA Laboratorien	Cyprodinil-13C6	1773496-63-1	$\text{C}_8^{13}\text{C}_6\text{H}_{15}\text{N}_3$	231.25	High-purity reference standard for LC-MS/MS and GC-MS workflows.

## Technical and Physical Data

**Cyprodinil-13C6** is the  $^{13}\text{C}$  labeled version of Cyprodinil, a broad-spectrum anilinopyrimidine fungicide. The isotopic label makes it an ideal internal standard for mass spectrometry-based analytical methods, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.

Property	Value	Source
Chemical Name	(4-Cyclopropyl-6-methyl-pyrimidin-2-yl)phenyl- <sup>13</sup> C <sub>6</sub> -amine	WITEGA
CAS Number	1773496-63-1	LGC Standards
Unlabeled CAS Number	121552-61-2	LGC Standards
Molecular Formula	<sup>13</sup> C <sub>6</sub> C <sub>8</sub> H <sub>15</sub> N <sub>3</sub>	LGC Standards
Molecular Weight	231.24 g/mol	LGC Standards
Appearance	Neat Solid	LGC Standards

## Experimental Protocols: Residue Analysis of Cyprodinil

The primary application of **Cyprodinil-<sup>13</sup>C<sub>6</sub>** is as an internal standard in the quantitative analysis of Cyprodinil residues in various matrices, such as fruits, vegetables, and soil. The following is a generalized experimental protocol based on common methodologies like QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis.

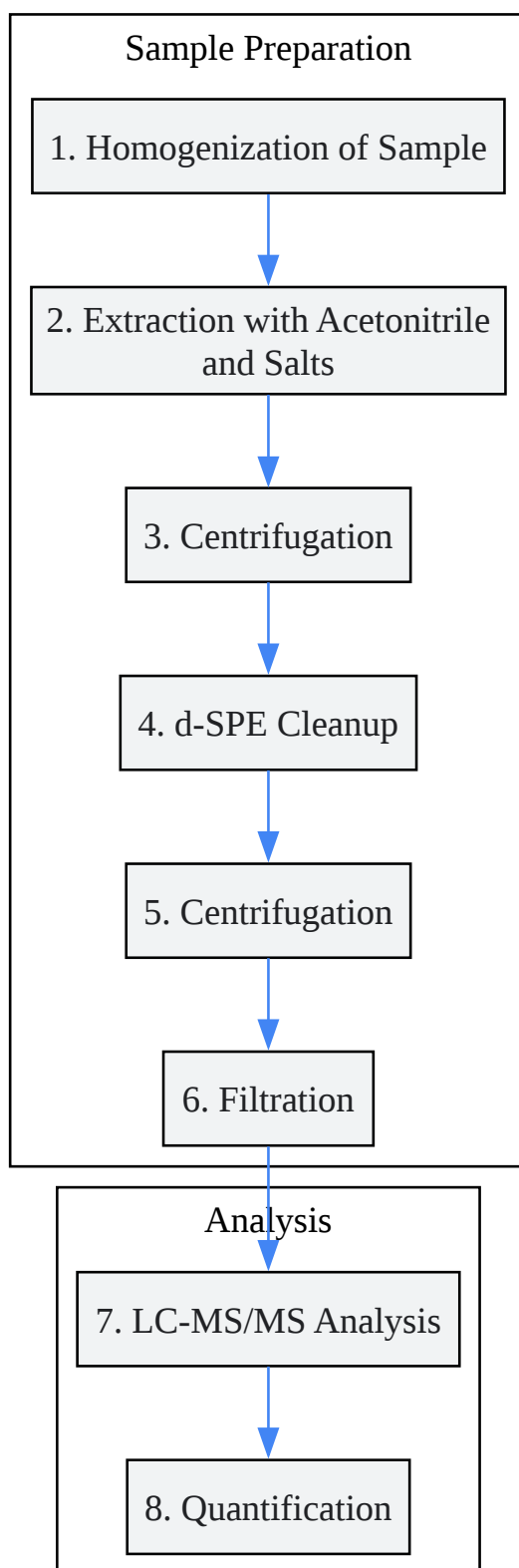
- Homogenization: A representative sample of the matrix (e.g., 10-15 g of fruit or soil) is homogenized.
- Extraction:
  - The homogenized sample is weighed into a 50 mL centrifuge tube.
  - An appropriate volume of a standard solution of **Cyprodinil-<sup>13</sup>C<sub>6</sub>** is added as an internal standard.

- Acetonitrile is added as the extraction solvent.
- Extraction salts (commonly magnesium sulfate and sodium chloride) are added to induce phase separation.
- The tube is shaken vigorously for 1 minute.
- Centrifugation: The sample is centrifuged to separate the acetonitrile layer from the solid and aqueous phases.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - An aliquot of the acetonitrile supernatant is transferred to a d-SPE tube.
  - The d-SPE tube contains a sorbent material (e.g., primary secondary amine - PSA) to remove interfering matrix components and magnesium sulfate to remove excess water.
  - The tube is shaken and then centrifuged.
- Final Solution: The resulting supernatant is filtered and is ready for LC-MS/MS analysis.

## LC-MS/MS Analysis

- Chromatographic Separation:
  - Column: A C18 reverse-phase column is typically used.
  - Mobile Phase: A gradient elution with water and methanol or acetonitrile, both containing a modifier like formic acid or ammonium formate, is common.
  - Injection Volume: Typically 5-10  $\mu\text{L}$ .
- Mass Spectrometric Detection:
  - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.

- MRM Transitions: Specific precursor-to-product ion transitions for both Cyprodinil and **Cyprodinil-13C6** are monitored. The transition for **Cyprodinil-13C6** will have a higher m/z for the precursor ion due to the six  $^{13}\text{C}$  atoms.
- Quantification: The concentration of Cyprodinil in the sample is determined by comparing the peak area ratio of the analyte to the internal standard (**Cyprodinil-13C6**) against a calibration curve.



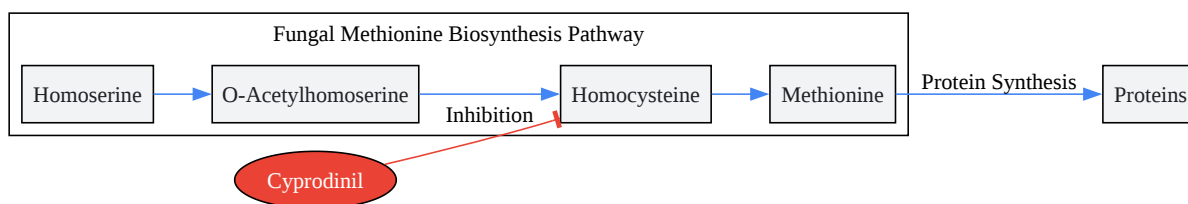
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Caption: Workflow for Cyprodinil residue analysis.

## Mechanism of Action of Cyprodinil

Cyprodinil is a systemic fungicide that acts by inhibiting the biosynthesis of the essential amino acid methionine in pathogenic fungi. This disruption of protein synthesis ultimately leads to the cessation of fungal growth and reproduction. While the overall pathway is the target, the precise enzyme that Cyprodinil inhibits is a subject of ongoing research. It is known to be effective against a range of fungal diseases, including gray mold (*Botrytis cinerea*) and various scab species.

The fungicidal activity of Cyprodinil can be reversed by the addition of methionine or homocysteine to the growth medium, which confirms its mode of action on the methionine biosynthesis pathway.



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Caption: Inhibition of Methionine Biosynthesis by Cyprodinil.

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## References

- 1. AP Fungicides | FRAC [frac.info]
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